

Application Notes and Protocols: Preparation of Chaetoglobosin E Stock Solution

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Compound of Interest

Compound Name: *Chaetoglobosin E*

CAS No.: 55945-74-9

Cat. No.: B12298459

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **Chaetoglobosin E** stock solutions for use in various research applications.

Introduction

Chaetoglobosin E is a cytochalasan alkaloid, a class of mycotoxins produced by fungi of the genus *Chaetomium*.^{[1][2]} It has garnered interest in the scientific community for its potent biological activities, including anti-tumor and antifungal properties.^{[1][3]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document outlines the recommended procedures for preparing a stock solution of **Chaetoglobosin E**.

Chemical Properties and Data

A summary of the key chemical properties of **Chaetoglobosin E** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₃₂ H ₃₈ N ₂ O ₅	[4]
Molecular Weight	528 g/mol	[4]
Appearance	Solid (typically a pale yellow solid, similar to other chaetoglobosins)	[5]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol. Poorly soluble in water.	[3][4][5][6]
Storage Temperature	-20°C	[4]

Experimental Protocol: Preparation of a 20 mM Chaetoglobosin E Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution of **Chaetoglobosin E** in DMSO, a commonly used concentration for in vitro studies.[4]

Materials:

- **Chaetoglobosin E** (solid, ≥98% purity)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

- Safety Precautions: **Chaetoglobosin E** is a mycotoxin and should be handled with care in a well-ventilated area or a chemical fume hood. Always wear appropriate PPE.
- Determine the Required Mass: Calculate the mass of **Chaetoglobosin E** needed to prepare the desired volume of a 20 mM stock solution.
 - Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 20 mM stock solution:
 - $\text{Mass (g)} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 528 \text{ g/mol} = 0.01056 \text{ g} = 10.56 \text{ mg}$
- Weighing **Chaetoglobosin E**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the calculated amount of **Chaetoglobosin E** powder directly into the tared microcentrifuge tube.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **Chaetoglobosin E** powder. For the example above, add 1 mL of DMSO.
 - Close the tube tightly.
- Solubilization:
 - Vortex the solution at room temperature until the **Chaetoglobosin E** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming to room temperature may aid in solubilization if the DMSO is cold, but do not heat the solution, as chaetoglobosins can be heat-sensitive.^[7]
- Aliquoting and Storage:

- For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Clearly label each aliquot with the name of the compound, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for long-term storage.[4] A similar compound, Chaetoglobosin A, is stable for at least 2 years under these conditions.

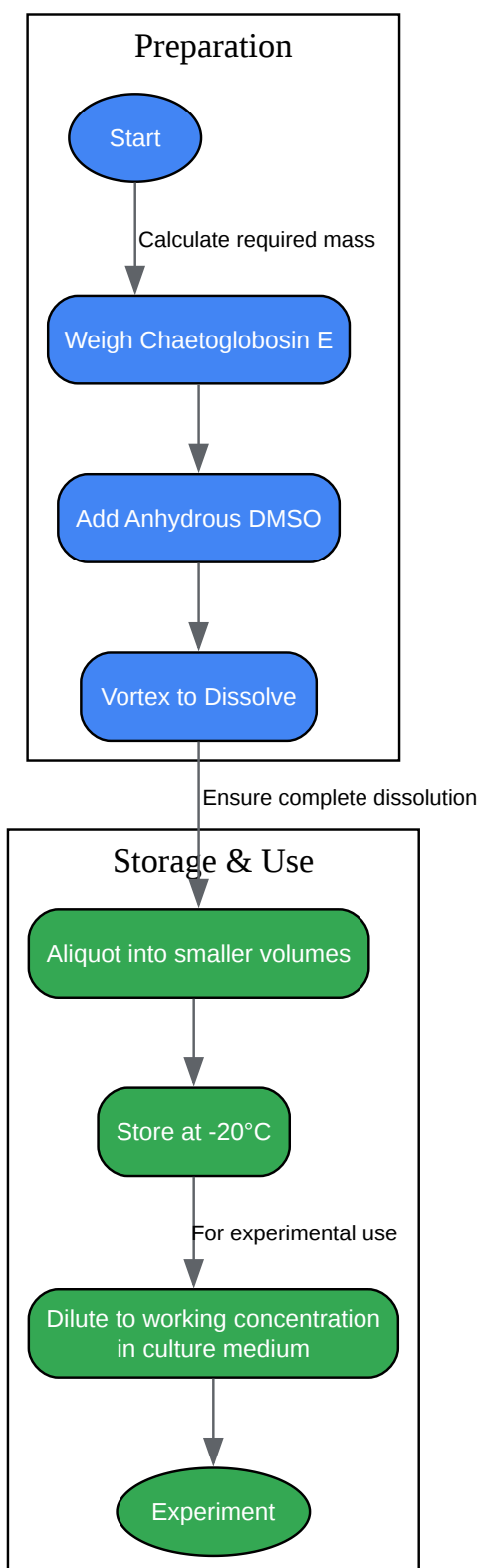
Working Concentrations

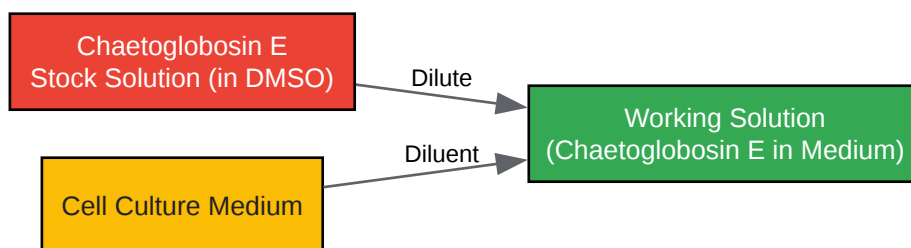
The final working concentration of **Chaetoglobosin E** will depend on the specific experimental setup. For cell-based assays, the stock solution is typically diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, generally below 0.5%.

- Anti-tumor studies: In studies on esophageal squamous cell carcinoma cells, **Chaetoglobosin E** was used at various concentrations, with a reported IC50 value of 2.57 µmol/L for KYSE-30 cells after 48 hours of treatment.[4]
- Antifungal studies: For antifungal assays, working concentrations of 2.5 and 5 µg/mL have been used to treat fungal mycelia.[2][8]

Diagrams

Experimental Workflow for Stock Solution Preparation





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